

Essential Procedures for the Safe Disposal of Angenomalin

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Compound of Interest

Compound Name: Angenomalin

Cat. No.: B093187

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This document provides comprehensive guidance on the proper disposal procedures for **Angenomalin** (CAS No. 18199-64-9), a furanocoumarin compound. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. **Angenomalin** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, responsible disposal is not merely a procedural matter but a critical component of laboratory safety and environmental stewardship.

Hazard and Exposure Control Summary

Proper handling and the use of appropriate personal protective equipment (PPE) are mandatory when managing **Angenomalin** waste. The following table summarizes key safety and physical property data.

Parameter	Specification	Source
CAS Number	18199-64-9	[1]
Molecular Formula	C14H12O3	[1][2]
Molecular Weight	228.24 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Melting Point	105-106 °C	[3]
Boiling Point	397.1 ± 42.0 °C (Predicted)	[3]
Density	1.248 ± 0.06 g/cm3 (Predicted)	[3]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition sources.	[1]

Personal Protective Equipment (PPE) Protocol

Before handling **Angenomalin** for disposal, all personnel must be equipped with the following PPE to minimize exposure risk[1]:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves (e.g., nitrile rubber).
- Body Protection: Impervious clothing, such as a laboratory coat.
- Respiratory Protection: A suitable respirator should be used if there is a risk of inhaling dust or aerosols.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, with access to an emergency eye-wash station and safety shower[1].

Step-by-Step Disposal Protocol

The primary directive for **Angenomalin** disposal is to avoid release to the environment^[1]. Under no circumstances should **Angenomalin** or its containers be disposed of down the drain or in regular trash. The only approved method is through a licensed hazardous waste disposal facility^[1].

Step 1: Waste Segregation and Collection

- **Solid Waste:** Collect all solid **Angenomalin** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a dedicated, clearly labeled, and sealable hazardous waste container.
- **Liquid Waste:** Collect solutions containing **Angenomalin** in a separate, leak-proof, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled "Hazardous Waste" and clearly identify the contents, including "**Angenomalin**" and the associated hazard symbols (e.g., "Harmful," "Dangerous for the environment").

Step 2: Handling Accidental Spills

In the event of a spill, follow these procedures immediately^[1]:

- **Evacuate and Ventilate:** Ensure the area is well-ventilated and evacuate non-essential personnel.
- **Containment:** Prevent further leakage or spillage. Do not allow the product to enter drains or water courses^[1].
- **Absorption:** For liquid spills, absorb with an inert, finely-powdered material such as diatomite or universal binders.
- **Collection:** Carefully collect the absorbed material and any solid spill into the designated hazardous waste container.
- **Decontamination:** Decontaminate the spill surface by scrubbing with alcohol, and dispose of all cleaning materials as hazardous waste^[1].

Step 3: Storage Pending Disposal

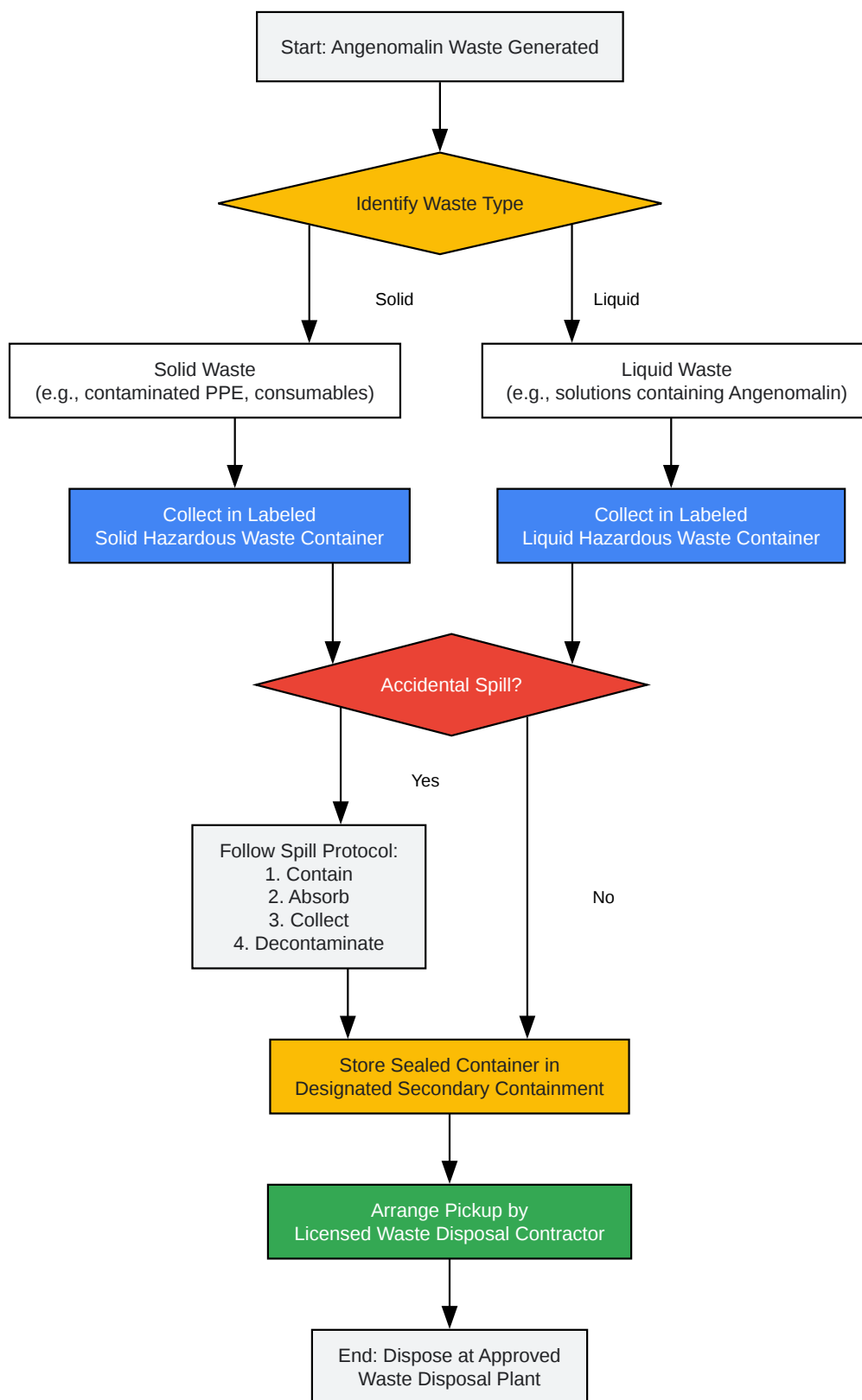
- Store the sealed hazardous waste container in a cool, well-ventilated, and designated secondary containment area away from incompatible materials such as strong acids, alkalis, and oxidizing agents^[1].
- Ensure the storage area is secure and accessible only to authorized personnel.

Step 4: Final Disposal

- Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
- The contents and the container must be disposed of at an approved waste disposal plant^[1].
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Angenomalin**.



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Caption: Logical workflow for the safe disposal of **Angenomalin** waste.

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References

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